

1,1,1-Trimethylol ethane triacrylate chemical properties

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Compound of Interest

Compound Name: 1,1,1-Trimethylol ethane triacrylate

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An In-depth Technical Guide to **1,1,1-Trimethylol Ethane Triacrylate**

Introduction

1,1,1-Trimethylol ethane triacrylate (TMETA) is a trifunctional acrylate monomer known for its high reactivity and crosslinking capabilities. Its molecular structure, featuring a central trimethylol ethane core with three acrylate functional groups, imparts desirable properties such as excellent weather, chemical, and water resistance, as well as good abrasion resistance to the polymers it forms.^[1] These characteristics make it a valuable component in a variety of applications, including the formulation of coatings, adhesives, inks, and in the development of novel polymeric materials for various industries.^{[2][3][4]} This guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of TMETA for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The physical and chemical properties of **1,1,1-Trimethylol ethane triacrylate** are summarized in the table below. It is a viscous, colorless to light yellow liquid with a characteristic acrylic odor.^{[2][5]}

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₀ O ₆	[5]
Molecular Weight	296.32 g/mol	[5]
Appearance	Viscous, colorless to light yellow liquid	[2][5]
Density	1.1 g/mL at 25 °C	[5]
Melting Point	-66 °C	[5]
Boiling Point	>200 °C	[5]
Flash Point	>230 °F (>110 °C)	[5]
Refractive Index	n ₂₀ /D 1.474	[5]
Vapor Pressure	<0.01 mm Hg at 20 °C	[5]
Solubility	Insoluble in water.[2] Soluble in acetone, chloroform, and ether.[4]	[2][4]
logP (n-octanol/water)	1.88	

Spectroscopic Data

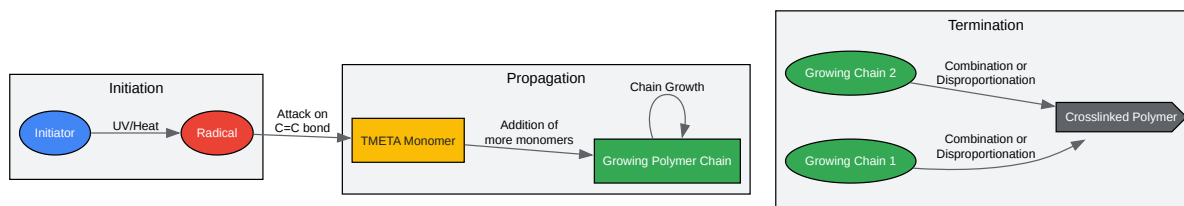
Spectroscopic analysis is crucial for the identification and characterization of **1,1,1-Trimethylol ethane triacrylate**.

Technique	Key Features	Source(s)
FTIR	Characteristic peaks corresponding to C=O stretching of the ester group and C=C stretching of the acrylate group.	[1][2][6]
^1H NMR	Signals corresponding to the ethyl group, methylene protons adjacent to the ester oxygen, and the vinyl protons of the acrylate groups.	[7][8]
^{13}C NMR	Resonances for the carbonyl carbon of the ester, carbons of the double bond, and the carbons of the trimethylol ethane backbone.	[7]
UV-Vis	Predominant absorption band below 350 nm, attributed to the photoinitiator when present in a formulation.[9]	[9]

Reactivity and Polymerization

1,1,1-Trimethylol ethane triacrylate is a highly reactive monomer that readily undergoes free-radical polymerization when exposed to initiators such as UV light or heat.[10] This high reactivity is due to the presence of three acrylate functional groups, which allows for the rapid formation of a highly crosslinked polymer network.[10]

The polymerization process leads to polymers with high hardness, good solvent and abrasion resistance, and high gloss.[4] The kinetics of polymerization can be influenced by factors such as the concentration of the photoinitiator and the intensity of the light source.[11]



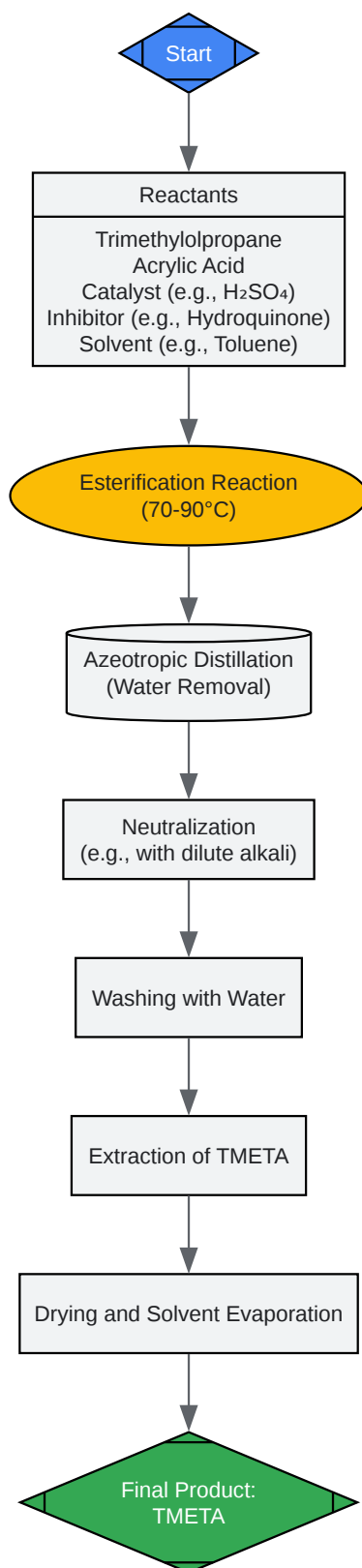
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Caption: Free-radical polymerization of TMETA.

Synthesis of 1,1,1-Trimethylol Ethane Triacrylate

There are three primary methods for the synthesis of **1,1,1-Trimethylol ethane triacrylate**: direct esterification, transesterification, and the acid chloride method.^[12]

- **Direct Esterification:** This method involves the reaction of trimethylolpropane with acrylic acid in the presence of an acid catalyst, such as sulfuric acid or p-toluenesulfonic acid, and a water-carrying agent like cyclohexane or toluene.^{[12][13]}
- **Transesterification:** This process involves the reaction of an acrylate ester (e.g., methyl acrylate) with trimethylolpropane, catalyzed by an acid.^{[12][14]}
- **Acid Chloride Method:** Acryloyl chloride reacts with trimethylolpropane. This method can be performed at lower temperatures and shorter reaction times without the need for a catalyst.^{[12][15]}



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Caption: Direct esterification synthesis workflow.

Experimental Protocols

Synthesis via Acid Chloride Method[16]

- **Reaction Setup:** In a 500 mL reaction kettle equipped with a stirrer, add 56.75 g of trimethylolpropane, 122.51 g of acryloyl chloride, 132.67 g of triethylamine, 9.31 g of hydroquinone, and 5.25 g of p-hydroxyanisole.
- **Reaction Conditions:** Control the temperature at 50 °C and start stirring. Maintain the temperature and continue stirring for approximately 2.5 hours until the reaction is complete.
- **Purification:** After the reaction, filter the solution to remove insoluble solid impurities. The filtrate is then washed and dried to obtain the final product.

Determination of Density (Gravimetric Method)[17][18][19][20][21]

- **Equipment:** A certified pycnometer (e.g., 500 mL) and a calibrated analytical balance are required.
- **Procedure:**
 - Ensure the pycnometer is clean and dry. Weigh the empty pycnometer and record its mass (tare).
 - Fill the pycnometer completely with the **1,1,1-Trimethylol ethane triacrylate** sample, ensuring no air bubbles are trapped.
 - Weigh the filled pycnometer and record its mass (gross).
 - The mass of the liquid is the gross weight minus the tare weight.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.
 - Measurements should be repeated to ensure accuracy.

Measurement of Refractive Index[22][23][24][25][26]

- Equipment: An Abbe refractometer or a digital refractometer is used.
- Procedure:
 - Calibrate the refractometer using a standard with a known refractive index (e.g., distilled water).
 - Place a few drops of the **1,1,1-Trimethylol ethane triacrylate** sample onto the prism of the refractometer.
 - Close the prism and allow the sample to reach thermal equilibrium.
 - Read the refractive index from the scale or digital display. The measurement is typically performed at a specific wavelength, often the sodium D-line (589.3 nm).

Analysis of Residual Monomers by HPLC[27][28][29][30]

- Sample Preparation: Dissolve a known weight of the polymer sample containing **1,1,1-Trimethylol ethane triacrylate** in a suitable solvent, such as tetrahydrofuran (THF).
- Calibration: Prepare stock solutions of the monomer standard in THF at various known concentrations.
- Chromatography: Use a reverse-phase HPLC system to separate the monomer from the polymer matrix.
- Quantification: The concentration of the residual monomer in the sample is determined by comparing its peak area to the calibration curve generated from the standard solutions.

Safety and Handling

1,1,1-Trimethylol ethane triacrylate is classified as a hazardous substance. It can cause skin and serious eye irritation, and may cause an allergic skin reaction. It is also suspected of causing cancer and is very toxic to aquatic life with long-lasting effects.

Precautionary Measures:

- Avoid breathing mist or vapors.

- Wash skin thoroughly after handling.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Store in a tightly closed container in a cool, dark place.[12]
- Handle in a well-ventilated area.[12]

Applications in Research and Development

The unique properties of **1,1,1-Trimethylol ethane triacrylate** make it a versatile monomer in various research and development applications:

- **Coatings and Inks:** Used in UV and electron beam curable formulations to provide fast curing, high hardness, and chemical resistance.[4]
- **Adhesives and Sealants:** Enhances adhesion, thermal stability, and durability.[3]
- **3D Printing:** A component in photopolymer resins for high-strength, fast-curing formulations in additive manufacturing.
- **Biomedical Applications:** Thiol-acrylate polymers, which can be synthesized using triacrylate monomers, are being explored for use as biocompatible scaffolds for tissue regeneration.

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